

# What is 3,5-Diiodo-4-pyridone-1-acetic Acid?

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## Compound of Interest

Compound Name: 3,5-Diiodo-4-pyridone-1-acetic  
Acid

Cat. No.: B050524

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An In-Depth Technical Guide to **3,5-Diiodo-4-pyridone-1-acetic Acid** (Diodone)

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3,5-Diiodo-4-pyridone-1-acetic acid**, a compound of historical significance in medical imaging. It is intended for researchers, scientists, and drug development professionals who may encounter this molecule in historical literature or consider its unique chemical scaffold for modern applications.

## Core Identity and Chemical Properties

**3,5-Diiodo-4-pyridone-1-acetic acid**, more commonly known by its non-proprietary name Diodone or Iodopyracet, is an organic iodine compound. Historically, it was a pioneering substance used as an X-ray contrast medium. Its primary function was to opacify structures, such as the urinary tract, for radiographic imaging.

The high atomic weight of the two iodine atoms on the pyridone ring provides the necessary radiodensity to absorb X-rays, creating contrast in the resulting image. The acetic acid moiety and the overall polar nature of the molecule confer water solubility, a critical property for an injectable agent.

Table 1: Physicochemical Properties of **3,5-Diiodo-4-pyridone-1-acetic Acid**

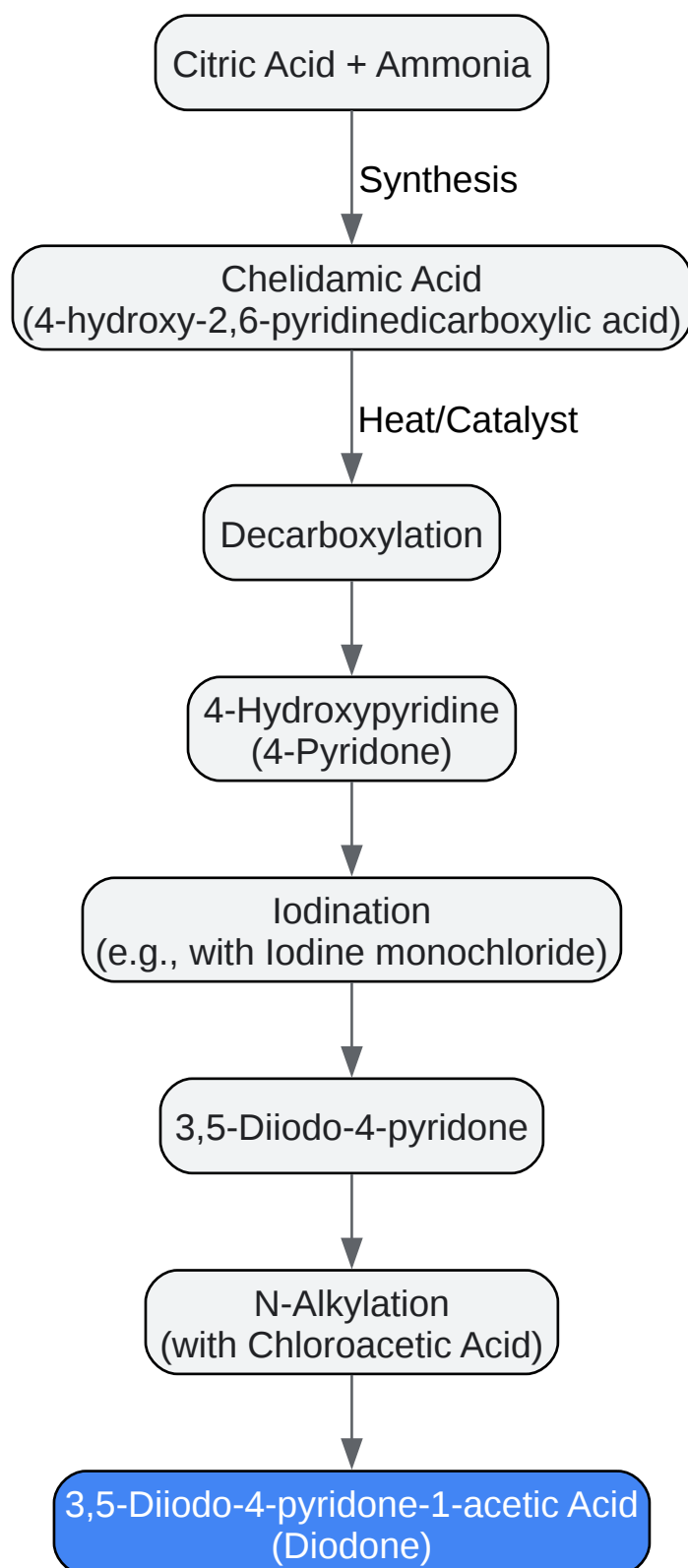
Property	Value	Source
IUPAC Name	2-(3,5-diiodo-4-oxo-1H-pyridin-1-yl)acetic acid	PubChem
Molecular Formula	C <sub>7</sub> H <sub>5</sub> I <sub>2</sub> NO <sub>3</sub>	
Molecular Weight	404.93 g/mol	
Appearance	White or cream-colored crystalline powder	
Solubility	Sparingly soluble in water	
CAS Number	300-37-8	
Synonyms	Diodone, Iodopyracet, Diodrast, Iodopyracet acid	

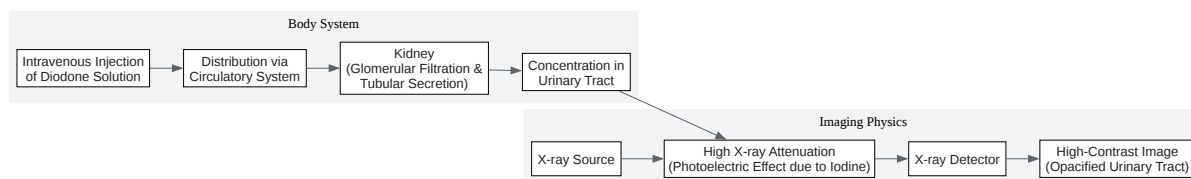
## Synthesis and Manufacturing Insights

The synthesis of **3,5-Diiodo-4-pyridone-1-acetic acid** involves a multi-step process that leverages the chemistry of the pyridine ring. The core principle is the iodination of a pyridone precursor.

## Conceptual Synthesis Workflow

The synthesis typically starts with chelidamic acid, which is derived from citric acid and ammonia. This pathway highlights a classic approach to building the core pyridone structure, followed by functionalization.





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